

Molecular weight and formula of 1-Boc-3-Benzylpiperazine

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Compound of Interest

Compound Name: **1-Boc-3-Benzylpiperazine**

Cat. No.: **B568662**

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An In-Depth Technical Guide to **1-Boc-3-Benzylpiperazine**

Introduction

1-Boc-3-Benzylpiperazine is a heterocyclic organic compound that serves as a crucial building block in medicinal chemistry and drug discovery. The presence of the tert-butyloxycarbonyl (Boc) protecting group on one of the piperazine nitrogens allows for selective functionalization of the other nitrogen atom, making it a versatile intermediate for the synthesis of complex molecules. Its structural motif is found in a variety of biologically active compounds, and its derivatives are explored for various therapeutic applications. This guide provides a comprehensive overview of its chemical properties, synthesis, and significance in research and development.

Physicochemical Properties

The key quantitative data for **1-Boc-3-Benzylpiperazine** are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	$C_{16}H_{24}N_2O_2$	[1] [2] [3]
Molecular Weight	276.37 g/mol	[1] [2] [3]
Appearance	White or yellowish crystal	[4]
Melting Point	71-73 °C	[3]
Topological Polar Surface Area (TPSA)	41.57 Å ²	[1]
LogP	2.438	[1]

Synthesis of 1-Boc-3-Benzylpiperazine

The synthesis of monosubstituted piperazines like **1-Boc-3-Benzylpiperazine** typically involves the protection of one nitrogen atom of the piperazine ring, followed by the selective functionalization of the second nitrogen. The Boc group is an ideal protecting group due to its stability in various reaction conditions and its straightforward removal under acidic conditions[\[5\]](#).

Experimental Protocol: N-Alkylation of N-Boc-piperazine

This protocol outlines a general method for the N-alkylation of N-Boc-piperazine to synthesize **1-Boc-3-Benzylpiperazine**.

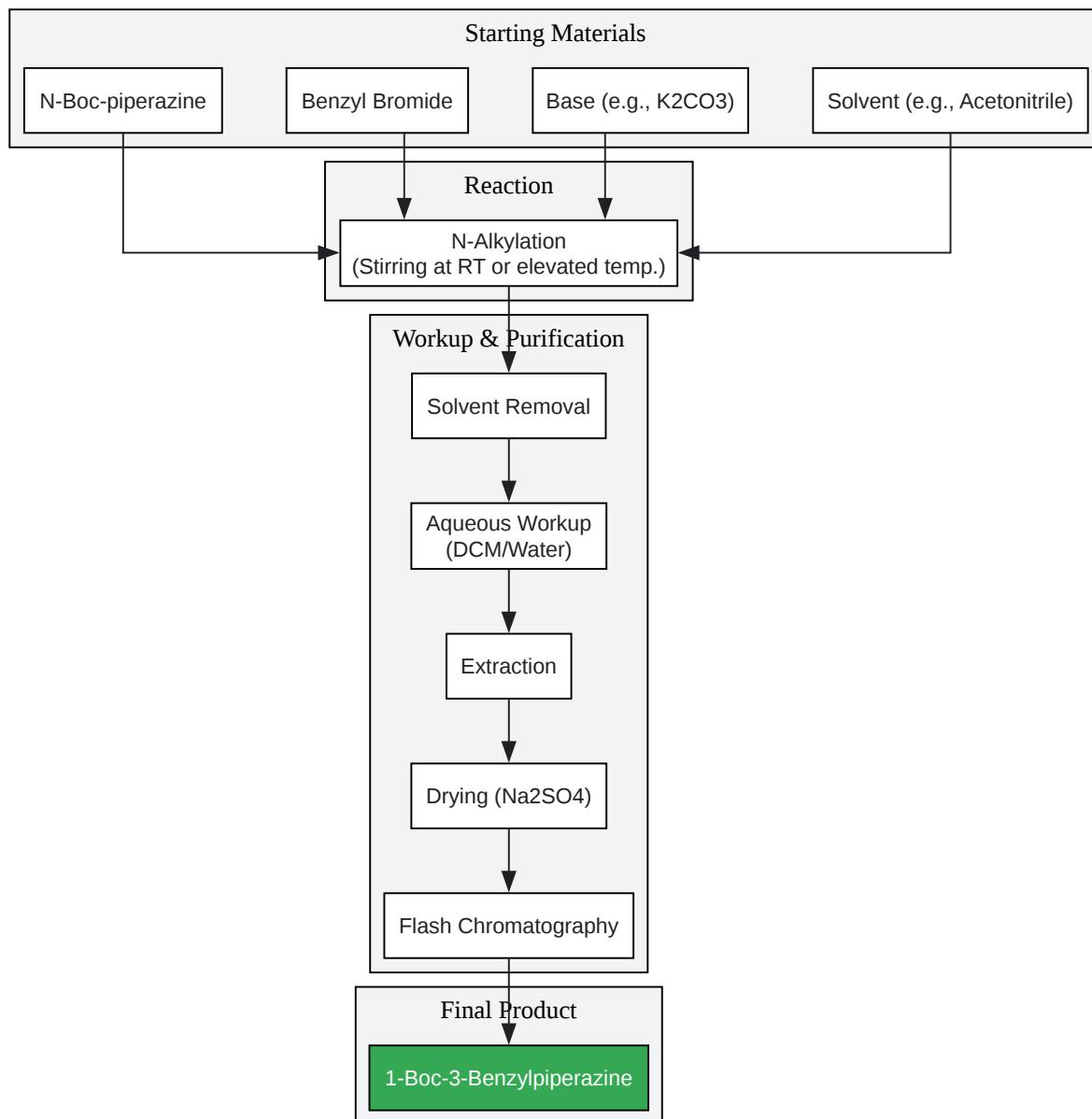
Materials:

- N-Boc-piperazine
- Benzyl bromide (or benzyl chloride)
- Potassium carbonate (K_2CO_3) or another suitable base
- Acetonitrile (CH_3CN) or another suitable solvent
- Dichloromethane (DCM)

- Water
- Brine
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve N-Boc-piperazine (1 equivalent) and a base such as potassium carbonate (2-3 equivalents) in a suitable solvent like acetonitrile.
- Addition of Alkylating Agent: To this stirred suspension, add benzyl bromide (1.0-1.2 equivalents) dropwise at room temperature.
- Reaction Monitoring: Stir the reaction mixture at room temperature or with gentle heating. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Workup: Once the reaction is complete, cool the mixture to room temperature and remove the solvent under reduced pressure. Dilute the resulting residue with dichloromethane and water^[5].
- Extraction: Separate the organic layer. Extract the aqueous layer multiple times with dichloromethane.
- Washing and Drying: Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate^[5].
- Purification: Filter the drying agent and concentrate the filtrate in vacuo. Purify the crude product by flash column chromatography on silica gel to obtain pure **1-Boc-3-Benzylpiperazine**^[5].

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Caption: Synthetic workflow for **1-Boc-3-Benzylpiperazine**.

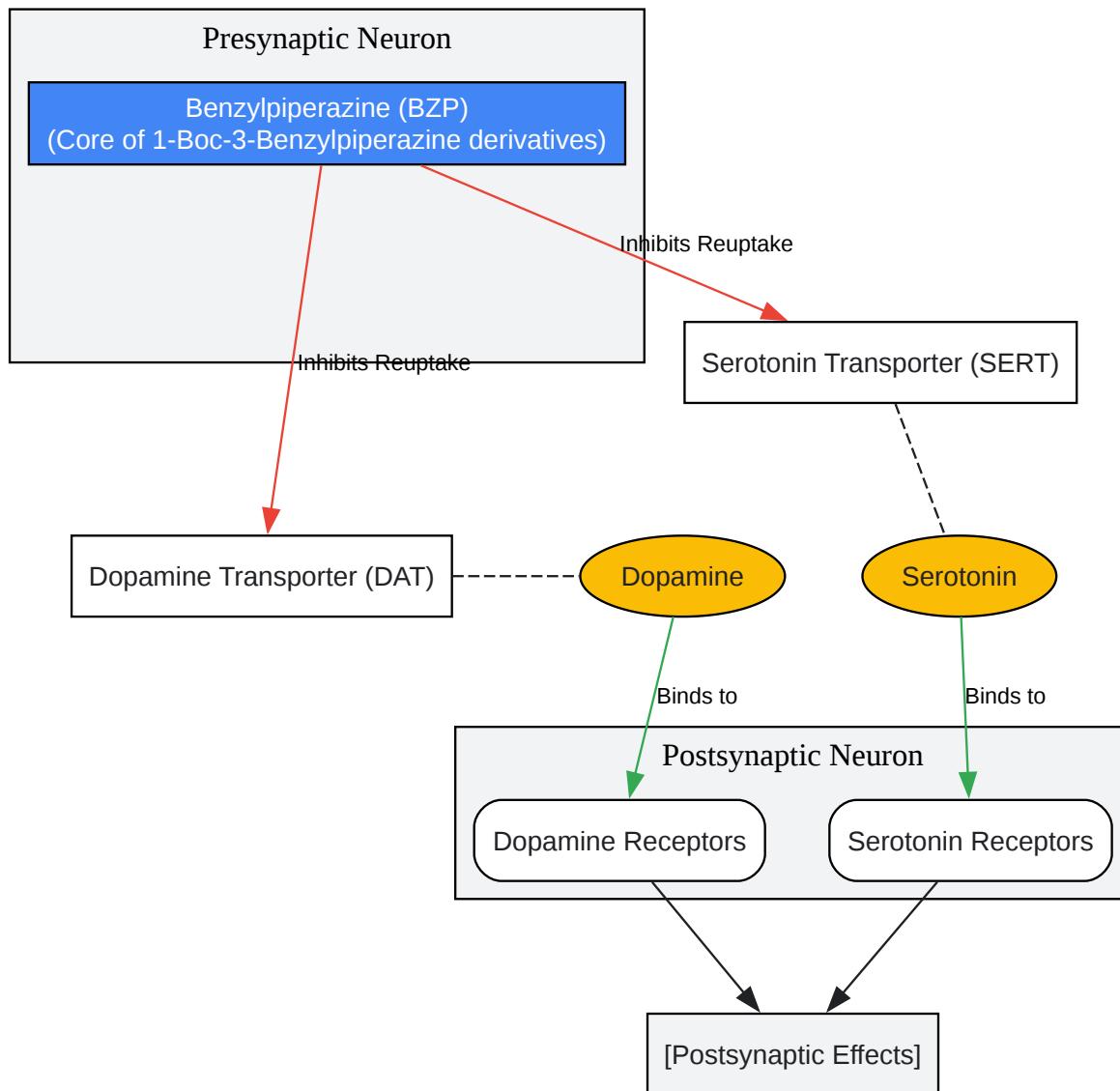
Applications in Research and Drug Development

1-Boc-3-Benzylpiperazine is a valuable intermediate in the synthesis of a wide range of pharmaceutical compounds. The piperazine scaffold is a "privileged structure" in medicinal chemistry, often incorporated into drug candidates to enhance properties like aqueous solubility and oral bioavailability[5].

- **Scaffold for Biologically Active Molecules:** The benzylpiperazine core is found in compounds with various biological activities. For instance, the parent compound, 1-benzylpiperazine (BZP), is a central nervous system stimulant that acts as a serotonergic agonist[6][7]. It affects the dopamine and serotonin neurotransmitter systems[8].
- **Drug Discovery Intermediate:** Derivatives of benzylpiperazine have been investigated for a range of therapeutic applications, including as potential antidepressants and $\sigma 1$ receptor ligands for treating pain[8][9]. The ability to deprotect the Boc group under mild acidic conditions allows for further modification at the nitrogen, enabling the creation of diverse chemical libraries for screening.
- **PROTACs and Chemical Probes:** The piperazine moiety is also utilized in the development of proteolysis-targeting chimeras (PROTACs) and other chemical biology tools[10].

Potential Signaling Pathway Interactions

While **1-Boc-3-Benzylpiperazine** itself is primarily a synthetic intermediate, the biological activity of its deprotected core, benzylpiperazine (BZP), provides insight into the potential mechanisms of action for its derivatives. BZP has a mixed mechanism, primarily acting on the dopaminergic and serotonergic systems[7]. It can increase the extracellular concentrations of these neurotransmitters, leading to its stimulant effects[7].



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Caption: Potential signaling pathway interactions of the BZP core.

Conclusion

1-Boc-3-Benzylpiperazine is a compound of significant interest to researchers and scientists in the field of drug development. Its well-defined chemical properties and the versatility of the Boc-protecting group make it an essential tool for synthesizing novel compounds with potential

therapeutic value. Understanding its synthesis and the biological activities of its parent structures provides a solid foundation for its application in creating next-generation pharmaceuticals.

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